

theoretical studies on 3-Chloro-2-hydroxy-6-methylbenzaldehyde

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Compound of Interest

Compound Name: 3-Chloro-2-hydroxy-6-methylbenzaldehyde

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An In-depth Technical Guide to the Theoretical and Computational Analysis of **3-Chloro-2-hydroxy-6-methylbenzaldehyde** and Its Congeners

Abstract

Substituted salicylaldehydes are foundational scaffolds in medicinal chemistry and materials science, prized for their versatile reactivity and the diverse biological activities of their derivatives. This technical guide provides a comprehensive exploration of the theoretical and computational methodologies used to investigate the structural, electronic, and spectroscopic properties of **3-Chloro-2-hydroxy-6-methylbenzaldehyde**. As direct experimental data for this specific molecule is scarce, we establish a robust analytical framework by examining its parent compound, 3-Chloro-2-hydroxybenzaldehyde, and related structures. This paper details the application of Density Functional Theory (DFT) for elucidating molecular geometry, vibrational frequencies, and electronic characteristics such as Frontier Molecular Orbitals (HOMO-LUMO) and Molecular Electrostatic Potential (MEP). Furthermore, we present standardized protocols for in silico techniques like molecular docking, which are critical for evaluating the potential of such compounds in drug development. The guide is designed for researchers, computational

chemists, and drug development professionals, offering both foundational principles and practical, step-by-step workflows.

Introduction and Significance

Salicylaldehyde (2-hydroxybenzaldehyde) and its substituted derivatives are cornerstone intermediates in organic synthesis. The presence of hydroxyl and aldehyde groups in ortho positions facilitates the formation of Schiff bases, which are known to possess a wide spectrum of pharmacological activities, including antimicrobial, antifungal, antiviral, and anticancer properties[1][2]. The introduction of substituents onto the aromatic ring, such as a chlorine atom and a methyl group, profoundly modulates the molecule's steric and electronic properties, thereby influencing its reactivity and biological efficacy.

3-Chloro-2-hydroxy-6-methylbenzaldehyde combines several key features:

- An Aldehyde Group: A reactive site for forming imines (Schiff bases) and other derivatives.
- A Phenolic Hydroxyl Group: Influences acidity and participates in intramolecular hydrogen bonding, which stabilizes the molecular conformation.
- A Chlorine Substituent: An electron-withdrawing group that modifies the electron density of the ring and can participate in halogen bonding.
- A Methyl Group: An electron-donating group that also introduces significant steric hindrance.

Understanding the interplay of these functional groups is paramount for predicting molecular behavior. Theoretical and computational studies offer a powerful, cost-effective means to predict these properties before undertaking extensive experimental synthesis and testing. This guide focuses on the application of these *in silico* methods to provide a detailed portrait of the title compound.

Synthesis of the Core Scaffold

While multiple routes exist for the synthesis of substituted salicylaldehydes, a common and effective method is the Reimer-Tiemann reaction or formylation of a substituted phenol. For the parent compound, 3-chloro-2-hydroxybenzaldehyde, a typical synthesis involves the formylation of o-chlorophenol[3].

Protocol 2.1: General Synthesis of 3-Chloro-2-hydroxybenzaldehyde[3]

- A solution of sodium hydroxide is prepared in water and warmed to approximately 60°C in a round-bottom flask equipped with a mechanical stirrer and reflux condenser.
- o-Chlorophenol is added to the flask and dissolves.
- Chloroform is then added slowly to the reaction mixture over a period of one hour.
- The mixture is stirred at 60°C for an additional two hours, followed by an increase in temperature to 80°C for several hours to ensure the reaction goes to completion.
- Excess chloroform is removed by distillation.
- The reaction mixture is acidified (e.g., with sulfuric acid) and then subjected to steam distillation.
- The distillate is extracted with an organic solvent like ether.
- The organic layer is dried over an anhydrous salt (e.g., MgSO₄), filtered, and the solvent is evaporated to yield the crude product, which can be further purified by chromatography or crystallization.

Theoretical Framework: Density Functional Theory (DFT)

Density Functional Theory (DFT) has become the workhorse of modern computational chemistry for studying the electronic structure of molecules. It provides a balance between accuracy and computational cost, making it ideal for analyzing molecules of this size.

Calculations are typically performed using software packages like Gaussian, and results are interpreted to predict various molecular properties[4][5]. The B3LYP functional combined with a Pople-style basis set like 6-311G(d,p) is a widely accepted level of theory for reliable geometry and electronic property predictions of organic molecules[4].

Computational Workflow

A standard DFT analysis involves a sequence of steps to ensure the results are physically meaningful. The primary objective is to find the lowest energy conformation of the molecule (global minimum) on the potential energy surface.

Caption: Standard workflow for DFT calculations.

Protocol 3.1: Step-by-Step DFT Calculation

- **Structure Generation:** An initial 3D structure of **3-Chloro-2-hydroxy-6-methylbenzaldehyde** is built using molecular modeling software (e.g., GaussView, Avogadro).
- **Geometry Optimization:** An optimization calculation is performed to find the minimum energy structure. The keyword Opt is used in the Gaussian input file. This process adjusts bond lengths, angles, and dihedrals to minimize the forces on each atom.
- **Frequency Calculation:** Following optimization, a frequency calculation (Freq) is essential. A true energy minimum will have zero imaginary frequencies. The presence of one imaginary frequency indicates a transition state. These calculations also provide the data for predicting the infrared (IR) spectrum.
- **Property Calculations:** Once a stable structure is confirmed, single-point energy calculations are run to determine various electronic properties, including the Molecular Electrostatic Potential (MEP), Natural Bond Orbital (NBO) analysis, and Frontier Molecular Orbitals (HOMO/LUMO).

Analysis of Molecular Properties

Structural Parameters and the Influence of the 6-Methyl Group

The geometry of the molecule is defined by its bond lengths, bond angles, and dihedral angles. In 3-Chloro-2-hydroxybenzaldehyde, an intramolecular hydrogen bond between the hydroxyl proton and the carbonyl oxygen is expected, which helps to lock the molecule in a planar conformation^[6].

The introduction of a methyl group at the 6-position introduces two key effects:

- **Electronic Effect:** As an electron-donating group, the methyl group slightly increases the electron density of the aromatic ring.
- **Steric Effect:** This is the more dominant effect. The methyl group at C6 creates significant steric hindrance with the adjacent hydroxyl group (C2) and chlorine atom (C3). This steric clash can force the hydroxyl and/or aldehyde groups slightly out of the plane of the benzene ring, potentially weakening the intramolecular hydrogen bond and altering the molecule's overall shape.

Table 1: Predicted Structural Parameters and Their Justification

Parameter	Predicted Value/State for 3-Chloro-2-hydroxy-6-methylbenzaldehyde	Rationale
O-H...O Hydrogen Bond	Likely present, but potentially elongated/weakened	Steric hindrance from the 6-methyl group may push the -OH and -CHO groups, increasing the distance between the donor and acceptor atoms compared to the non-methylated parent compound.
C2-C1-C7-O8 Dihedral	Near 0° (planar) but with some deviation	The molecule will strive for planarity to maximize conjugation, but steric repulsion between the 6-methyl group and the 2-hydroxyl group will likely cause some torsion.
C-Cl Bond Length	~1.74 Å	Typical for a C(sp ²)-Cl bond in an aromatic system.

| C=O Bond Length | ~1.22 Å | Typical for an aldehyde carbonyl, slightly elongated due to hydrogen bonding and conjugation. |

Vibrational Spectroscopy (FT-IR)

Theoretical IR spectra, obtained from DFT frequency calculations, are invaluable for assigning experimental vibrational modes.

Table 2: Key Predicted FT-IR Vibrational Frequencies

Functional Group	Vibrational Mode	Predicted Frequency Range (cm ⁻¹)	Notes
O-H (hydroxyl)	Stretching (v)	3200 - 3400	Broad peak, frequency is lowered due to strong intramolecular hydrogen bonding.
C-H (aldehyde)	Stretching (v)	2820 - 2880	Characteristic aldehyde C-H stretch.
C=O (aldehyde)	Stretching (v)	1640 - 1670	Frequency is lower than a typical aldehyde (~1720 cm ⁻¹) due to conjugation with the aromatic ring and the intramolecular hydrogen bond[7].
C=C (aromatic)	Stretching (v)	1450 - 1600	A series of peaks indicating the aromatic backbone.

| C-Cl | Stretching (v) | 700 - 800 | Characteristic stretching frequency for an aryl chloride. |

Frontier Molecular Orbitals (HOMO-LUMO)

The Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are crucial for understanding chemical reactivity. The HOMO acts as an electron donor, while the LUMO is an electron acceptor[4]. The energy difference between them, the HOMO-LUMO gap (ΔE), is an indicator of the molecule's kinetic stability and electronic excitability.

- **HOMO:** For this molecule, the HOMO is expected to be localized primarily on the benzene ring and the oxygen atom of the hydroxyl group, reflecting the most electron-rich areas.
- **LUMO:** The LUMO is predicted to be distributed over the carbonyl group and the aromatic ring, indicating the sites most susceptible to nucleophilic attack.
- **Energy Gap (ΔE):** A smaller energy gap suggests the molecule is more polarizable and more reactive. The combined electron-withdrawing (Cl) and electron-donating (OH, CH₃) groups create a push-pull effect that can tune this energy gap.

Molecular Electrostatic Potential (MEP)

An MEP map is a 3D visualization of the total electrostatic potential on the surface of a molecule. It is an excellent tool for identifying sites for intermolecular interactions[8].

- **Negative Regions (Red/Yellow):** Indicate electron-rich areas, which are favorable sites for electrophilic attack. For **3-Chloro-2-hydroxy-6-methylbenzaldehyde**, the most negative potential will be centered on the carbonyl oxygen atom.
- **Positive Regions (Blue):** Indicate electron-poor areas, susceptible to nucleophilic attack. The most positive potential is expected around the hydroxyl proton and the aldehyde proton.
- **Neutral Regions (Green):** Represent areas of nonpolar character, such as the carbon backbone of the aromatic ring.

Application in Drug Development: In Silico Screening

Theoretical models are instrumental in the early stages of drug discovery. Molecular docking is a computational technique that predicts the preferred orientation and binding affinity of one molecule (a ligand) to a second (a protein or receptor)[9][10].

Molecular Docking Workflow

This process simulates the ligand-protein binding event, providing a "binding energy" score that estimates the strength of the interaction.

Caption: General workflow for molecular docking studies.

Protocol 5.1: Step-by-Step Molecular Docking

- **Protein Preparation:** The 3D crystal structure of the target protein is obtained from the Protein Data Bank (PDB)[10]. Water molecules and co-crystallized ligands are typically removed, and polar hydrogen atoms are added.
- **Ligand Preparation:** The 3D structure of **3-Chloro-2-hydroxy-6-methylbenzaldehyde** (or its derivative) is generated and energy-minimized, often using the geometries from DFT calculations.
- **Grid Generation:** A grid box is defined around the active site of the protein. This box specifies the search space for the ligand during the docking simulation.
- **Docking Simulation:** Software like AutoDock Vina is used to explore possible binding conformations of the ligand within the grid box[11]. The program calculates a binding affinity score for the most favorable poses.
- **Results Analysis:** The top-ranked poses are visually inspected to analyze key intermolecular interactions, such as hydrogen bonds, hydrophobic interactions, and pi-stacking, which stabilize the ligand-protein complex. A lower binding energy generally indicates a more stable complex[12].

Derivatives of this scaffold, particularly Schiff bases, are often evaluated against bacterial or fungal enzymes, viral proteases, or kinase domains involved in cancer[1][13].

Conclusion

Theoretical and computational studies provide a powerful, predictive lens through which to analyze the properties of **3-Chloro-2-hydroxy-6-methylbenzaldehyde**. By applying methodologies like Density Functional Theory, we can gain deep insights into its structural stability, vibrational characteristics, and electronic reactivity. The steric and electronic influence

of the chloro and methyl substituents are shown to be critical in defining the molecule's conformation and potential for interaction. Furthermore, in silico techniques like molecular docking provide a direct pathway from theoretical understanding to practical application, enabling the rational design of novel derivatives for drug discovery. This guide serves as a foundational framework for researchers aiming to explore this and related molecular systems, bridging the gap between computational prediction and experimental validation.

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